

Application Notes and Protocols for Measuring HPK1 Protein Levels via Western Blot

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Compound of Interest

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This document provides a comprehensive protocol for the detection and quantification of Hematopoietic Progenitor Kinase 1 (HPK1) protein levels in cell lysates using Western blotting. HPK1, also known as Mitogen-Activated Protein Kinase Kinase Kinase 1 (MAP4K1), is a crucial negative regulator of T-cell and B-cell receptor signaling, making it a significant target in immuno-oncology research and drug development.^{[1][2][3]}

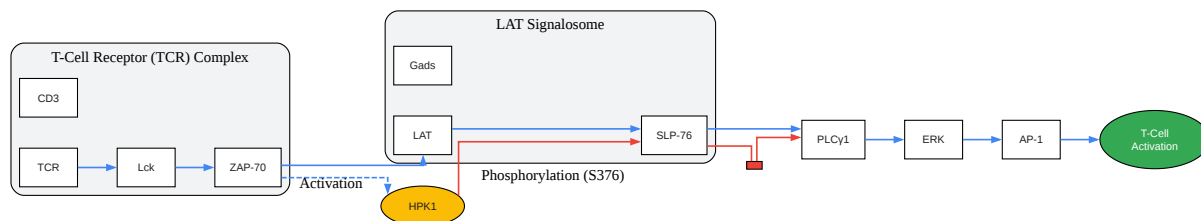
Introduction

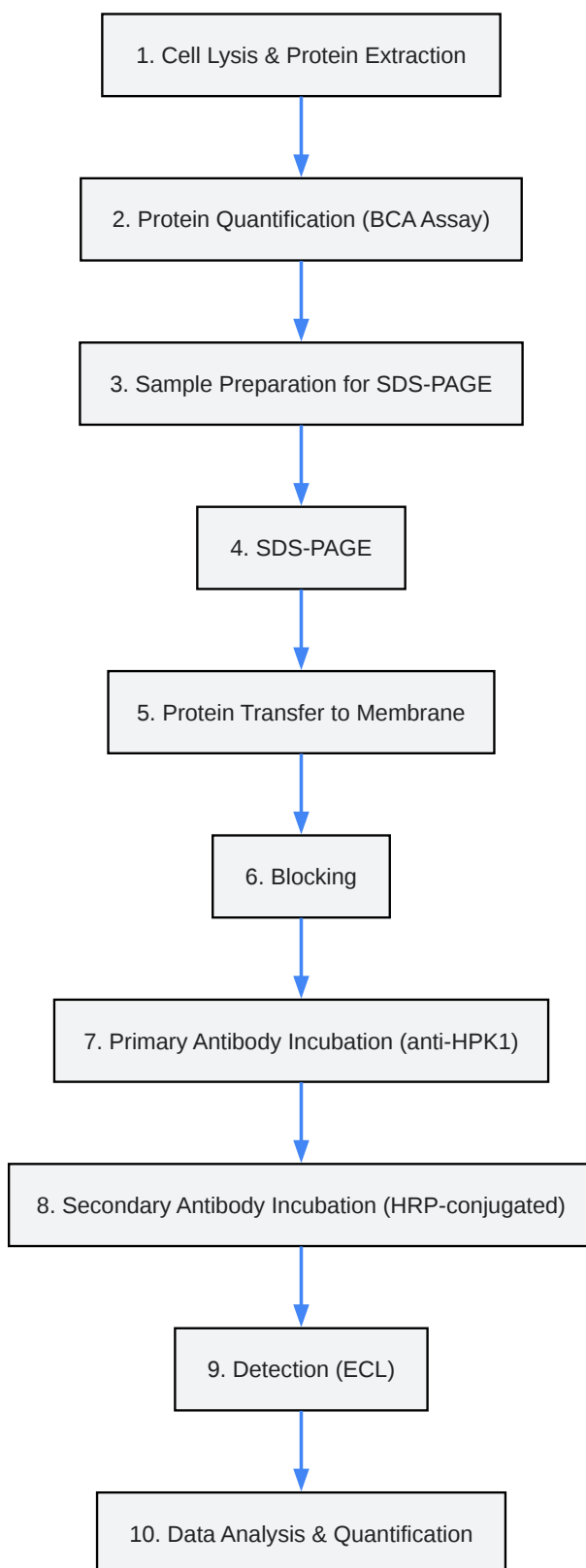
Hematopoietic Progenitor Kinase 1 (HPK1) is a serine/threonine kinase predominantly expressed in hematopoietic cells.^{[4][5]} It plays a critical role in attenuating the immune response by negatively regulating signal transduction downstream of the T-cell receptor (TCR) and B-cell receptor (BCR).^{[1][6][7]} Upon TCR or BCR engagement, HPK1 is activated and subsequently phosphorylates key adaptor proteins, such as SLP-76, leading to the downregulation of signaling pathways that are essential for T-cell activation, including the ERK and AP-1 pathways.^{[6][8][9]} Given its role as an immune checkpoint, inhibition of HPK1 is being explored as a therapeutic strategy to enhance anti-tumor immunity.^{[2][10]}

Accurate measurement of HPK1 protein levels is essential for understanding its biological function and for evaluating the efficacy of targeted therapies. Western blotting is a widely used and effective method for this purpose.

Signaling Pathway

HPK1 is a key component of the T-cell and B-cell receptor signaling pathways, where it acts as a negative regulator. The following diagram illustrates the central role of HPK1 in TCR signaling.





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